Technical Support Center: Optimizing GS-6201 Concentration for In Vitro Assays

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Compound of Interest	
Compound Name:	*GS-6201*
CAS No.:	*752222-83-6*
Cat. No.:	*B1669358*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **GS-6201**. Please select the appropriate section based on the molecule you are working with, as "**GS-6201**" can refer to two distinct compounds: Lenacapavir (an HIV-1 capsid inhibitor) or a selective adenosine A2B receptor antagonist.

Section 1: **GS-6201** (Lenacapavir) - HIV-1 Capsid Inhibitor

Lenacapavir (formerly **GS-6201**) is a first-in-class, potent, long-acting inhibitor of the HIV-1 capsid protein. It disrupts multiple essential steps in the viral lifecycle, including nuclear entry, assembly, and release.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of Lenacapavir?

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A1: Lenacapavir is an HIV-1 capsid inhibitor.[1][2] It binds to the interface between capsid subunits, interfering with several stages of the viral replication cycle.[1][3] This includes blocking capsid-mediated nuclear uptake of HIV-1 proviral DNA, disrupting virus assembly and release, and interfering with the formation of the capsid core.[1][3]

Q2: What are the typical in vitro effective concentrations (EC50) for Lenacapavir?

A2: Lenacapavir demonstrates picomolar potency in vitro.[4] The half-maximum effective concentration (EC50) typically ranges from 30 to 190 pM in various cell lines, including lymphoblastoid cells, primary monocyte/macrophage cells, PBMCs, and CD4+ T-lymphocytes.[1][2] In HIV-1 infected MT-4 cells, the mean EC50 is approximately 105 pmol/l.[4]

Q3: How does the potency of Lenacapavir vary across different HIV-1 subtypes and in the presence of resistance mutations?

A3: Lenacapavir exhibits broad activity against various HIV-1 clinical isolates (subtypes A, A1, AE, AG, B, BF, C, D, G, and H) with a mean EC50 of 0.24 nmol/l in HEK293T cells.[4] It maintains potent antiviral activity against HIV-1 mutants resistant to existing antiretroviral drugs like NRTIs, NNRTIs, INSTIs, and protease inhibitors.[4] However, specific mutations in the capsid protein, such as Q67H and N74D, can confer reduced susceptibility to Lenacapavir.[4]

Q4: What is the cytotoxic concentration (CC50) of Lenacapavir?

A4: The cytotoxic concentration (CC50) of Lenacapavir has been reported to be in the range of 24.7 µM to >50 µM, indicating a high selectivity index (CC50/EC50) ranging from 140,000 to 1,670,000.[3]

Troubleshooting Guide

Issue 1: Higher than expected EC50 values in my assay.

- Possible Cause 1: Serum Protein Binding. Lenacapavir is highly protein-bound (approximately 99.8%).[5] The presence of high concentrations of serum (e.g., fetal bovine serum) in your cell culture medium can reduce the free drug concentration, leading to an apparent decrease in potency.

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- Troubleshooting Step: Consider reducing the serum percentage in your assay medium if your cell line can tolerate it. Alternatively, calculate the intrinsic EC50 (iEC50) by correcting for the fraction of unbound drug in your specific cell culture medium.[6]

- Possible Cause 2: Cell Line Variability. Different cell lines can exhibit varying susceptibility to HIV-1 infection and antiretroviral drugs.
  - Troubleshooting Step: Ensure you are using a consistent and well-characterized cell line. If possible, compare your results with a reference cell line, such as MT-4 or HEK293T.

- Possible Cause 3: Viral Stock Titer. The amount of virus used for infection can influence the apparent EC50.
  - Troubleshooting Step: Ensure you are using a consistent and accurately titered viral stock for all experiments. A high multiplicity of infection (MOI) may require higher drug concentrations for inhibition.

Issue 2: Inconsistent results between experimental repeats.

- Possible Cause 1: Drug Solubility and Stability. Lenacapavir is a hydrophobic molecule. Improper dissolution or storage can lead to variability.
  - Troubleshooting Step: Prepare fresh stock solutions of Lenacapavir in a suitable solvent like DMSO. Ensure complete dissolution before further dilution in culture medium. Store stock solutions at the recommended temperature and protect from light.

- Possible Cause 2: Assay Plate Edge Effects. Evaporation from wells at the edge of a multi-well plate can concentrate the drug and affect cell viability, leading to skewed results.
  - Troubleshooting Step: Avoid using the outer wells of your assay plates for experimental samples. Fill them with sterile phosphate-buffered saline (PBS) or culture medium to minimize evaporation from the inner wells.

Quantitative Data Summary

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Parameter	Cell Line/Condition	Value	Reference
EC50	MT-4 cells (HIV-1 infected)	105 pM	[1][4]
Primary human CD4+ T cells	32 pM	[3][4]	
Macrophages	56 pM	[3][4]	
HEK293T cells (various HIV-1 subtypes)	0.15 - 0.36 nM	[4]	
CC50	Various	24.7 µM to >50 µM	[3]
Protein Binding	Human Plasma	~99.8%	[5]

Experimental Protocols

Protocol 1: In Vitro HIV-1 Replication Inhibition Assay (MT-4 Cells)

- Cell Preparation: Culture MT-4 cells in RPMI-1640 medium supplemented with 10% fetal bovine serum, 100 U/mL penicillin, and 100 µg/mL streptomycin. Maintain cells at a density of 0.5 x 10^6 to 1 x 10^6 cells/mL.
- Drug Preparation: Prepare a 10 mM stock solution of Lenacapavir in DMSO. Perform serial dilutions in culture medium to achieve the desired final concentrations.
- Infection: Plate MT-4 cells in a 96-well plate at a density of 5 x 10^4 cells per well. Add the serially diluted Lenacapavir or DMSO control to the wells.
- Viral Challenge: Infect the cells with a pre-titered stock of HIV-1 (e.g., IIIB strain) at a multiplicity of infection (MOI) of 0.01-0.05.
- Incubation: Incubate the plate at 37°C in a 5% CO2 incubator for 5 days.
- Readout: Measure HIV-1 replication by quantifying p24 antigen in the culture supernatant using an enzyme-linked immunosorbent assay (ELISA) kit according to the manufacturer's instructions.

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- Data Analysis: Calculate the EC50 value by plotting the percentage of p24 inhibition against the log of the Lenacapavir concentration and fitting the data to a four-parameter logistic regression curve.

Visualizations

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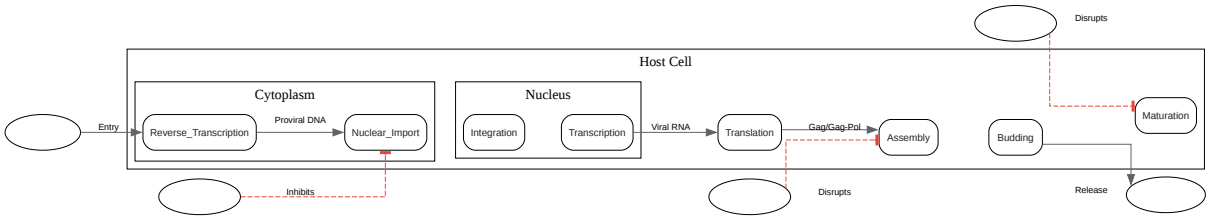

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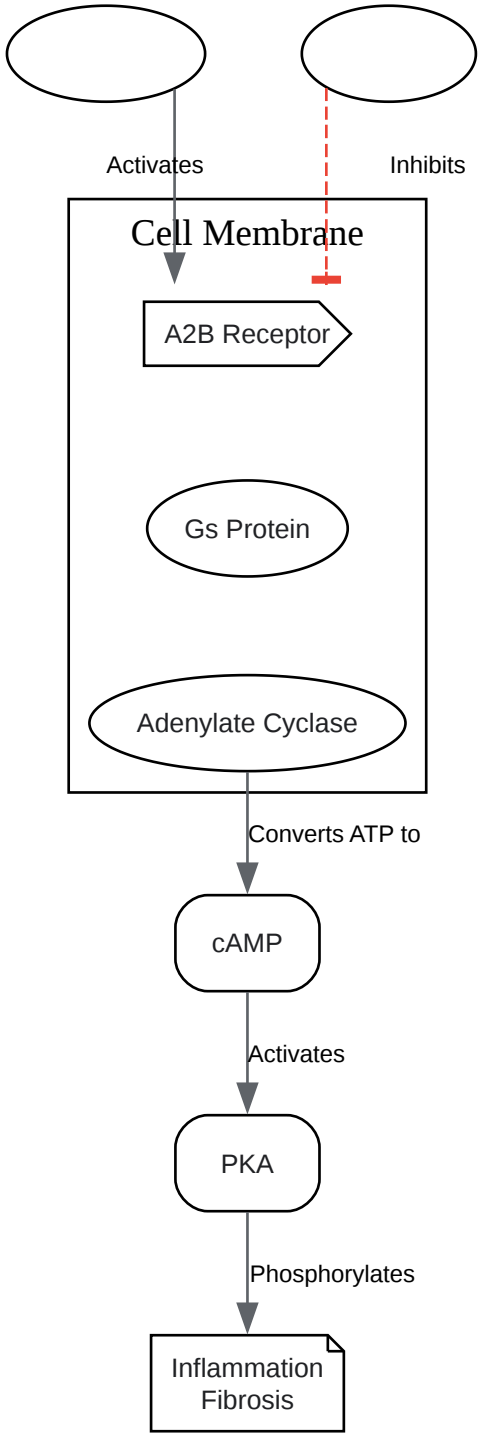

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